

# Potassium hexachloroplatinate chemical formula and structure

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Potassium hexachloro platinato*

Cat. No.: *B1585519*

[Get Quote](#)

An In-Depth Technical Guide to Potassium Hexachloroplatinate: Formula, Structure, and Applications

## Abstract

Potassium hexachloroplatinate(IV), with the chemical formula  $K_2PtCl_6$ , is a pivotal inorganic compound in the field of platinum chemistry.<sup>[1][2][3]</sup> This guide provides a comprehensive technical overview of its chemical formula, molecular and crystal structure, physicochemical properties, synthesis, and key reactions. It further delves into its significant applications, which range from its role as a precursor in the synthesis of platinum-based catalysts and advanced materials to its historical use in analytical chemistry.<sup>[2][3][4][5]</sup> This document is intended for researchers, scientists, and professionals in drug development and materials science who require a detailed understanding of this foundational platinum salt.

## Introduction

Potassium hexachloroplatinate is a bright yellow to orange crystalline solid that serves as a common and stable source of the hexachloroplatinate(IV) anion,  $[PtCl_6]^{2-}$ .<sup>[1][4][5]</sup> Historically, its low solubility in water was exploited for the gravimetric analysis of potassium ions.<sup>[1]</sup> In modern chemistry, its significance has shifted. It is now primarily valued as a critical starting material for creating a wide array of platinum compounds, including therapeutic agents, and for fabricating heterogeneous catalysts essential for numerous industrial processes.<sup>[3][4][6]</sup> Its stability and well-defined stoichiometry make it an ideal and reliable platinum precursor for applications in catalysis, electrochemistry, nanotechnology, and materials science.<sup>[2][7]</sup>

## Chemical Formula and Nomenclature

The chemical identity of potassium hexachloroplatinate is well-established, defined by its formula and systematic naming conventions.

- Chemical Formula:  $K_2PtCl_6$ <sup>[1][2][8]</sup>
- IUPAC Name: Potassium hexachloroplatinate(IV)<sup>[9][10][11]</sup>
- Synonyms: Potassium chloroplatinate(IV), Platinic potassium chloride, Dipotassium hexachloroplatinate.<sup>[2][5][12]</sup>
- CAS Number: 16921-30-5<sup>[1][3]</sup>

The IUPAC name clarifies the oxidation state of the central platinum atom as +4. The name follows the standard convention for coordination compounds: the cation ("Potassium") is named first, followed by the anionic complex. Within the complex, the ligands ("hexachloro") are named before the metal center, which takes an "-ate" suffix ("platinate") to indicate the overall negative charge of the complex ion.<sup>[11][13]</sup>

## Physicochemical Properties

The physical and chemical properties of  $K_2PtCl_6$  are critical for its handling, storage, and application in various experimental setups.

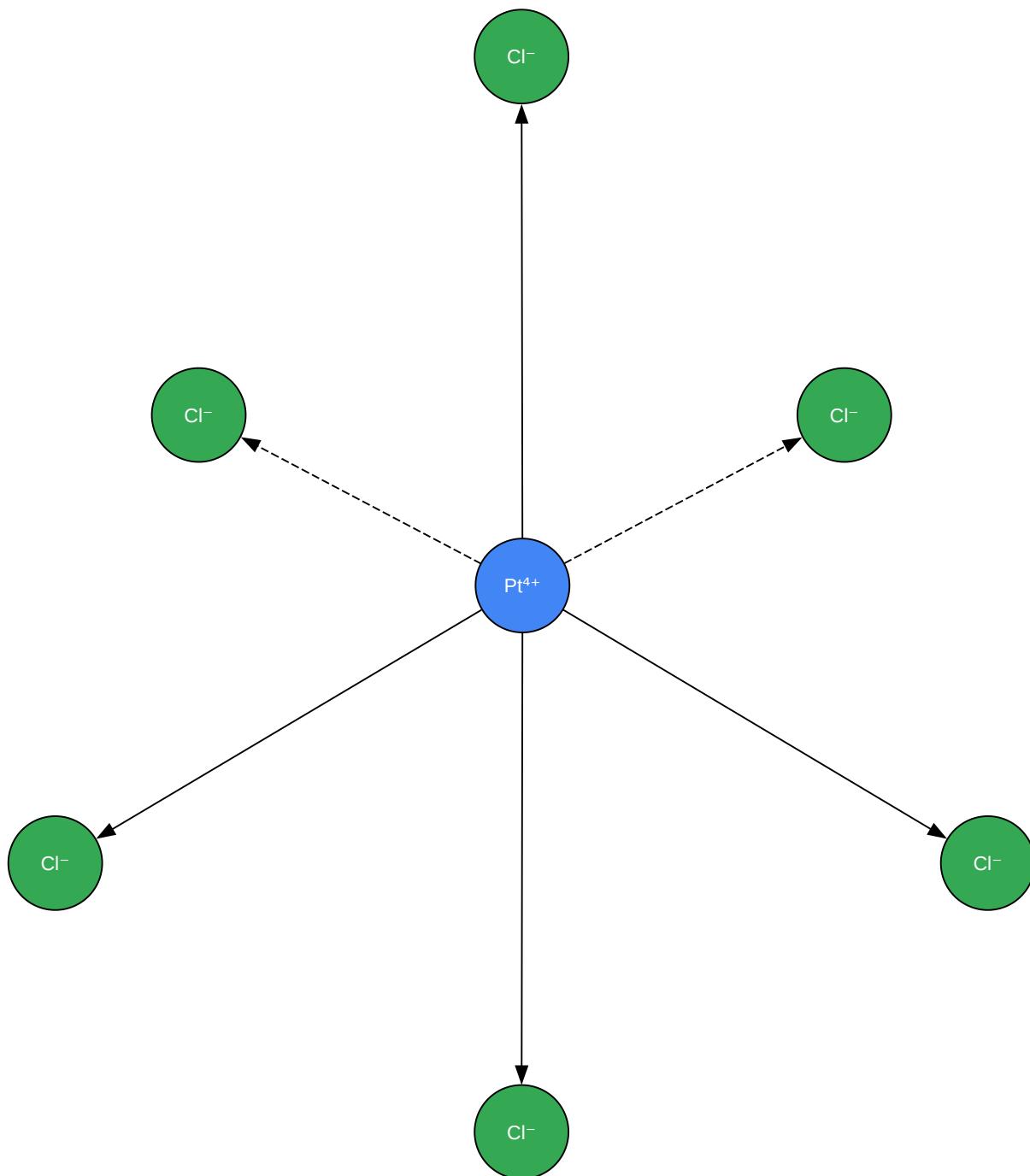
Property	Value	Source(s)
Molar Mass	485.99 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Yellow to orange-yellow crystalline solid/powder	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Density	3.344 - 3.499 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[5]</a>
Melting Point	250 °C (482 °F; 523 K) with decomposition	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[14]</a>
Solubility in Water	0.89 g/100 mL at 25 °C	<a href="#">[1]</a>
Solubility Product (K <sub>sp</sub> )	$7.48 \times 10^{-6}$	<a href="#">[1]</a>
Crystal Structure	Cubic (anti-fluorite type)	<a href="#">[15]</a> <a href="#">[16]</a> <a href="#">[17]</a>

## Molecular and Crystal Structure

The structure of potassium hexachloroplatinate can be understood at two levels: the geometry of the individual complex anion and the arrangement of these ions in the solid-state crystal lattice.

### Molecular Geometry: The Hexachloroplatinate(IV) Anion

The core of the compound is the hexachloroplatinate(IV) dianion,  $[\text{PtCl}_6]^{2-}$ .[\[1\]](#)[\[18\]](#) In this complex, a central platinum(IV) ion is coordinated to six chloride ligands. The ligands are arranged in an octahedral geometry, a highly symmetrical and stable configuration for six-coordinate transition metal complexes.[\[1\]](#) All Pt-Cl bond lengths are equivalent, measured at approximately 2.33 Å.[\[15\]](#)

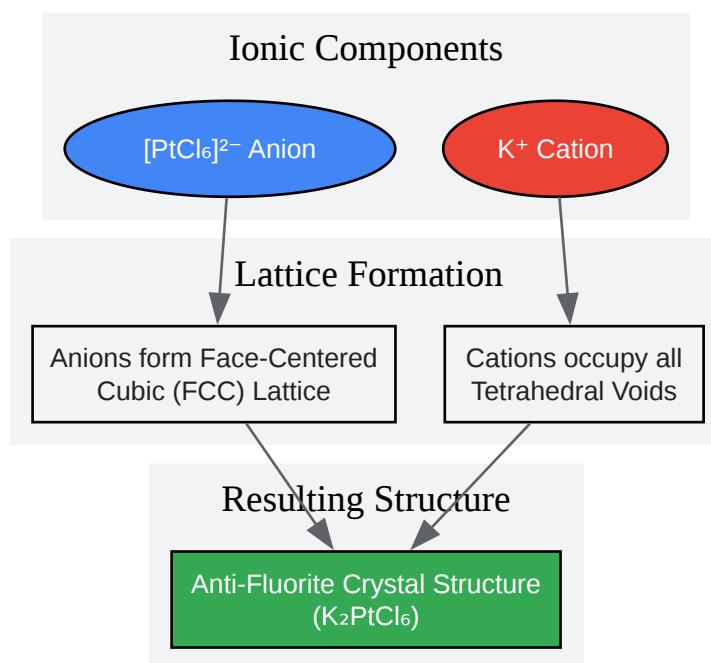


[Click to download full resolution via product page](#)

Caption: Octahedral geometry of the  $[\text{PtCl}_6]^{2-}$  anion.

## Crystal Structure

Potassium hexachloroplatinate crystallizes in a cubic system with the Fm-3m space group, adopting an anti-fluorite crystal structure.[15][16] This structure can be visualized as an inverse of the calcium fluoride ( $\text{CaF}_2$ ) structure. The large  $[\text{PtCl}_6]^{2-}$  anions occupy the positions of the  $\text{Ca}^{2+}$  cations in a face-centered cubic (FCC) arrangement, while the smaller  $\text{K}^+$  cations occupy all the tetrahedral voids, analogous to the  $\text{F}^-$  ions in the fluorite lattice.[16][17] In this arrangement, each  $[\text{PtCl}_6]^{2-}$  ion is surrounded by 8  $\text{K}^+$  ions, and each  $\text{K}^+$  ion is coordinated to 4  $[\text{PtCl}_6]^{2-}$  ions.



[Click to download full resolution via product page](#)

Caption: Logical workflow of the  $\text{K}_2\text{PtCl}_6$  crystal structure formation.

## Synthesis and Key Reactions

### Experimental Protocol: Synthesis

A common and reliable method for synthesizing potassium hexachloroplatinate involves the reaction of hexachloroplatinic acid ( $\text{H}_2\text{PtCl}_6$ ) with a potassium salt, typically potassium chloride (KCl).[5][19] The low solubility of  $\text{K}_2\text{PtCl}_6$  drives the reaction to completion via precipitation.

Objective: To synthesize solid potassium hexachloroplatinate(IV) from an aqueous solution of hexachloroplatinic acid.

Materials:

- Hexachloroplatinic acid ( $\text{H}_2\text{PtCl}_6$ ) solution
- Potassium chloride (KCl), saturated aqueous solution
- Deionized water
- Ethanol

Procedure:

- Reaction Setup: In a beaker, dissolve a known quantity of hexachloroplatinic acid in a minimal amount of warm deionized water.
- Precipitation: While stirring, slowly add a saturated solution of potassium chloride. An excess of KCl is used to ensure complete precipitation and minimize product loss due to solubility. [19] The formation of a yellow precipitate ( $\text{K}_2\text{PtCl}_6$ ) will be observed almost immediately.
- Digestion: Gently heat the mixture to approximately 60-80°C and stir for a short period. This process, known as digestion, encourages the growth of larger crystals, which are easier to filter and wash.[19][20]
- Isolation: Allow the mixture to cool to room temperature and then further cool in an ice bath to maximize precipitation.[20] Collect the solid product by vacuum filtration.
- Washing: Wash the collected precipitate with small portions of cold deionized water to remove any unreacted KCl, followed by a wash with ethanol to facilitate drying.
- Drying: Dry the final product in a desiccator or a low-temperature oven to yield pure, crystalline potassium hexachloroplatinate(IV).[20]

## Key Reactions

Potassium hexachloroplatinate is a versatile starting material for other platinum complexes, primarily through ligand substitution or reduction reactions.

- Reduction to Potassium Tetrachloroplatinate(II): One of the most important reactions is its reduction from Pt(IV) to Pt(II). This is commonly achieved using a reducing agent like hydrazine dihydrochloride ( $\text{N}_2\text{H}_4 \cdot 2\text{HCl}$ ).<sup>[1][21]</sup> The reaction produces potassium tetrachloroplatinate(II) ( $\text{K}_2\text{PtCl}_4$ ), another crucial precursor in platinum chemistry, particularly for the synthesis of cisplatin.
  - $2 \text{K}_2\text{PtCl}_6 + \text{N}_2\text{H}_4 \cdot 2\text{HCl} \rightarrow 2 \text{K}_2\text{PtCl}_4 + \text{N}_2 + 6 \text{HCl}$ <sup>[21]</sup>
  - Causality: Using a controlled amount of the reducing agent is critical. An excess can lead to the over-reduction of platinum to its metallic state, while an insufficient amount will leave unreacted  $\text{K}_2\text{PtCl}_6$ .<sup>[21]</sup>
- Salt Metathesis:  $\text{K}_2\text{PtCl}_6$  can undergo salt metathesis reactions with quaternary ammonium salts to produce more lipophilic hexachloroplatinate salts, such as  $(\text{NBu}_4)_2\text{PtCl}_6$ , which are soluble in organic solvents and can be used as catalysts.<sup>[1]</sup>

## Applications in Research and Industry

The utility of  $\text{K}_2\text{PtCl}_6$  is broad, stemming from its role as a stable platinum source.

- Catalysis: It is a primary precursor for preparing platinum-based heterogeneous catalysts.<sup>[3][4]</sup> These catalysts are vital in organic synthesis for reactions like hydrogenation, oxidation, and cross-coupling.<sup>[4][6]</sup> It is also used to prepare catalysts for fuel cells, which are essential for efficient energy conversion.<sup>[2][6]</sup>
- Precursor for Platinum Nanoparticles:  $\text{K}_2\text{PtCl}_6$  is a widely used starting material for the synthesis of platinum nanoparticles.<sup>[2][7][19]</sup> By reducing  $\text{K}_2\text{PtCl}_6$  under controlled conditions, researchers can produce nanoparticles with specific sizes and shapes for applications in catalysis, electronics, and biomedicine.<sup>[2][7]</sup>
- Electrochemistry and Materials Science: The compound is employed in the development of electrochemical sensors and advanced materials like conductive polymers.<sup>[2][7]</sup> It is also used in electroplating to create durable, corrosion-resistant platinum coatings.<sup>[4][6]</sup>

- Analytical Chemistry: While largely replaced by modern instrumental techniques, its precipitation was a classic gravimetric method for the quantitative determination of potassium.[1][5]

## Safety and Handling

Potassium hexachloroplatinate is a hazardous substance and must be handled with appropriate precautions.

- Hazards:
  - Toxicity: It is toxic if swallowed.[1][22]
  - Corrosivity: It can cause serious eye damage.[1][7][23]
  - Sensitization: It is a known sensitizer. Dust containing the compound can be highly allergenic, causing allergic skin reactions (contact dermatitis) and, more severely, respiratory sensitization leading to asthma-like symptoms upon inhalation.[1][7][14]
- Recommended Handling:
  - Work in a well-ventilated area or a fume hood to avoid inhaling dust.[24]
  - Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[24][25][26]
  - Avoid creating dust during handling.
  - Store in a tightly sealed container in a cool, dry place away from incompatible materials like strong acids and oxidizing agents.[5][14]

## Conclusion

Potassium hexachloroplatinate(IV),  $K_2PtCl_6$ , is more than just a simple inorganic salt; it is a cornerstone of modern platinum chemistry. Its well-defined octahedral  $[PtCl_6]^{2-}$  anion and stable crystalline structure make it an indispensable precursor for a vast range of applications. From the synthesis of life-saving drugs and industrial catalysts to the fabrication of next-generation nanomaterials and fuel cells,  $K_2PtCl_6$  provides a reliable and versatile entry point

into the rich chemistry of platinum. A thorough understanding of its properties, structure, and reactivity is fundamental for any scientist working in these advanced fields.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Potassium hexachloroplatinate - Wikipedia [en.wikipedia.org]
- 2. chemimpex.com [chemimpex.com]
- 3. Potassium hexachloroplatinate | Johnson Matthey [matthey.com]
- 4. nbinno.com [nbinno.com]
- 5. Potassium chloroplatinate | 16921-30-5 [chemicalbook.com]
- 6. nbinno.com [nbinno.com]
- 7. chemimpex.com [chemimpex.com]
- 8. catalysts.metalor.com [catalysts.metalor.com]
- 9. The IUPAC name of K<sub>2</sub>[PtCl<sub>6</sub>] is [infinitylearn.com]
- 10. allen.in [allen.in]
- 11. What is the IUPAC name of K<sub>2</sub>left PtCl<sub>6</sub> right A Potassium class 11 chemistry CBSE [vedantu.com]
- 12. scbt.com [scbt.com]
- 13. youtube.com [youtube.com]
- 14. chembk.com [chembk.com]
- 15. next-gen.materialsproject.org [next-gen.materialsproject.org]
- 16. youtube.com [youtube.com]
- 17. researchgate.net [researchgate.net]
- 18. Hexachloroplatinate - Wikipedia [en.wikipedia.org]
- 19. Potassium hexachloro platinate | 16921-30-5 | Benchchem [benchchem.com]

- 20. JP2820289B2 - Method for producing potassium tetrachloroplatinate - Google Patents [patents.google.com]
- 21. Synthesis [ch.ic.ac.uk]
- 22. Potassium hexachloroplatinate(IV) | Cl6Pt.2K | CID 61856 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 23. nextsds.com [nextsds.com]
- 24. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 25. carlroth.com [carlroth.com]
- 26. fishersci.no [fishersci.no]
- To cite this document: BenchChem. [Potassium hexachloroplatinate chemical formula and structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585519#potassium-hexachloroplatinate-chemical-formula-and-structure]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)